

3,3-Dimethyl-1-octene CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Dimethyl-1-octene

Cat. No.: B15438872

[Get Quote](#)

In-Depth Technical Guide: 3,3-Dimethyl-1-octene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise overview of the chemical and physical properties of **3,3-Dimethyl-1-octene** (CAS Number: 74511-51-6). While this specific isomer is not extensively documented in publicly available literature regarding its biological activity or direct applications in drug development, this document consolidates the known data, including its molecular weight, formula, and computed physicochemical properties. The guide also presents a generalized experimental workflow for the characterization of such a compound, given the absence of specific published protocols for this molecule.

Core Compound Identification

The fundamental identifiers for **3,3-Dimethyl-1-octene** are summarized below.

Identifier	Value	Source
CAS Number	74511-51-6	[1] [2]
Molecular Formula	C ₁₀ H ₂₀	[1] [2]
Molecular Weight	140.27 g/mol	[1]
IUPAC Name	3,3-dimethyloct-1-ene	[1]

Physicochemical Properties

The following table summarizes key computed and experimental physicochemical properties of **3,3-Dimethyl-1-octene**. It is important to note that many of the available data points are predicted rather than experimentally verified.

Property	Value	Type	Source
Density	0.7±0.1 g/cm ³	Predicted	[2]
Boiling Point	156.2±7.0 °C at 760 mmHg	Predicted	[2]
Flash Point	43.8±10.3 °C	Predicted	[2]
Refractive Index	1.423	Predicted	[2]
LogP	5.19	Predicted	[2]
Kovats Retention Index	1151	Experimental	[1]

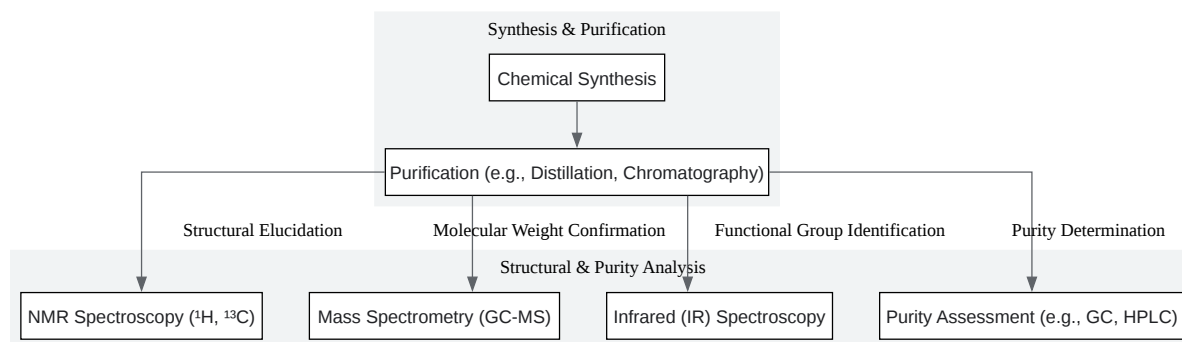
Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3,3-Dimethyl-1-octene** are not widely available. However, a synthesis of this compound was reported by Molander, G. A., & Hoberg, J. O. in the Journal of Organic Chemistry, 1992, 57(12), 3266-3268. Researchers interested in the specific methodology are encouraged to consult this primary literature.

For general characterization of a novel or synthesized batch of **3,3-Dimethyl-1-octene**, a standard analytical workflow would be employed.

General Experimental Workflow for Compound Characterization

A typical workflow for the characterization of a synthesized organic molecule like **3,3-Dimethyl-1-octene** would involve the following steps to confirm its identity, purity, and structure.



[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for the synthesis, purification, and analytical characterization of an organic compound.

Biological Activity and Drug Development Potential

As of the date of this guide, there is a notable lack of published research on the biological activity, toxicological profile, or potential applications of **3,3-Dimethyl-1-octene** in drug development or as a signaling molecule. Researchers investigating this compound would be entering a novel area of study. The high lipophilicity, as suggested by the predicted LogP value,

might indicate potential for membrane interaction, though this is purely speculative without experimental data.

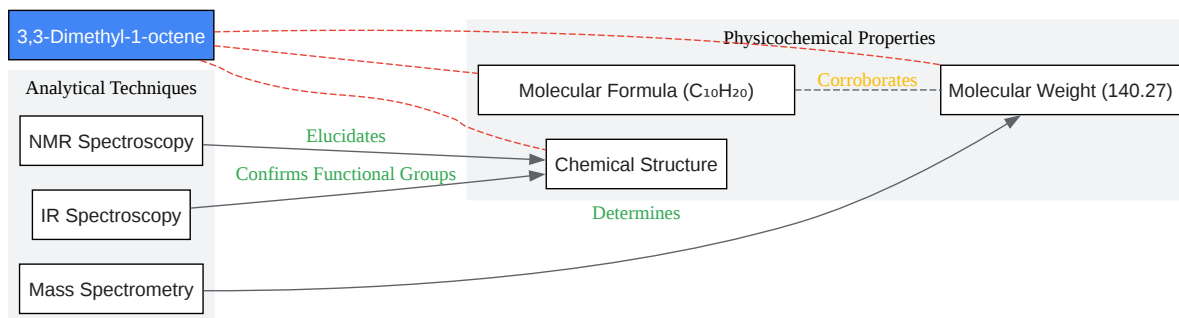
Spectroscopic Data

Spectroscopic data for **3,3-Dimethyl-1-octene** is available through various databases. This data is crucial for the unambiguous identification of the compound.

- ^{13}C NMR Spectra: Available for structural confirmation.[1]
- Mass Spectrometry (GC-MS): Data is available, which can be used to confirm the molecular weight and fragmentation pattern.[1]
- Infrared (IR) Spectra: Vapor phase IR spectra are available to identify characteristic bond vibrations.[1]

Logical Relationships in Compound Analysis

The process of identifying and characterizing an unknown or newly synthesized compound like **3,3-Dimethyl-1-octene** follows a logical progression where different analytical techniques provide complementary information.



[Click to download full resolution via product page](#)

Caption: Logical relationships between the properties of **3,3-Dimethyl-1-octene** and the analytical techniques used for their determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,3-Dimethyl-1-octene | C₁₀H₂₀ | CID 549578 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Octene, 3,3-dimethyl- [webbook.nist.gov]
- To cite this document: BenchChem. [3,3-Dimethyl-1-octene CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15438872#3-3-dimethyl-1-octene-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com